

An In-Depth Technical Guide to the S3- Chromophore in Lazurite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lazurite

Cat. No.: B1171647

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Core Subject: A detailed examination of the trisulfide radical anion ($S_3^{\bullet-}$) as the primary chromophore responsible for the deep blue coloration of the mineral **lazurite**. This guide synthesizes spectroscopic data and experimental methodologies to provide a comprehensive understanding of this natural pigment.

Introduction: The Origin of Ultramarine Blue

Lazurite is a tectosilicate mineral and a member of the sodalite group, most famously known as the primary component of the semi-precious rock lapis lazuli.[1][2] For millennia, this rock has been prized for its intense, deep blue color, which, when refined, produces the highly valued ultramarine pigment.[3][4] The origin of this remarkable color is not due to transition metal ions, as is common in many minerals, but rather to an unusual chromophore: the trisulfide radical anion ($S_3^{\bullet-}$), a highly reactive species trapped and stabilized within the mineral's crystalline cage-like structure.[5][6]

This document provides a technical overview of the $S_3^{\bullet-}$ chromophore, detailing its characterization through various spectroscopic techniques, presenting key quantitative data, and outlining the experimental protocols used for its study.

The Lazurite Framework and Sulfur Species

Lazurite possesses a complex aluminosilicate framework structure typical of sodalite-group minerals, with the general formula $(\text{Na,Ca})_8(\text{AlSiO}_4)_6(\text{SO}_4,\text{S,Cl})_2$.^[7] A more recently refined idealized formula for **lazurite** is $\text{Na}_7\text{Ca}(\text{Al}_6\text{Si}_6\text{O}_{24})(\text{SO}_4)(\text{S}_3)^-\cdot\text{H}_2\text{O}$.^{[8][9][10]} This framework forms cages that encapsulate various anions and radical anions.

While the $\text{S}_3^{\bullet-}$ radical anion is the principal blue chromophore, other sulfur species are often present and can modify the final hue^[11]:

- $\text{S}_2^{\bullet-}$ (Disulfide radical anion): A yellow chromophore.^[12]
- S_4 (Tetrasulfur): A purple or red chromophore.^{[10][11]}
- $\text{SO}_3^{\bullet-}$ (Sulfur trioxide radical anion): A subordinate blue chromophore.^[11]
- SO_4^{2-} (Sulfate anion): A non-chromophoric species essential for charge balance within the structure.^[11]

The relative concentrations of these species, particularly $\text{S}_3^{\bullet-}$ and $\text{S}_2^{\bullet-}$, determine whether the mineral appears blue, green (a mix of blue and yellow), or another shade.^[12]

Spectroscopic Characterization of the $\text{S}_3^{\bullet-}$ Chromophore

The identification and characterization of the $\text{S}_3^{\bullet-}$ radical anion in **lazurite** rely on a combination of spectroscopic methods. Each technique probes different aspects of the molecule's electronic and vibrational states.

UV-Visible (UV-Vis) Spectroscopy

The intense blue color of **lazurite** is a direct result of strong light absorption in the yellow-red portion of the visible spectrum. The $\text{S}_3^{\bullet-}$ chromophore exhibits a broad and intense absorption band with a maximum (λ_{max}) in the range of 595–620 nm.^[11] This absorption corresponds to an electronic transition within the radical anion.

Raman Spectroscopy

Raman spectroscopy is a powerful non-destructive technique for identifying the vibrational modes of the sulfur species within the **lazurite** matrix. The $S3^{\bullet-}$ radical anion has a distinct and well-documented Raman fingerprint, characterized by a strong fundamental symmetric stretching mode (ν_1) at approximately $548\text{-}550\text{ cm}^{-1}$.^{[5][13][14]} Other associated bands include a bending mode (ν_2) around $245\text{-}265\text{ cm}^{-1}$ and an antisymmetric stretching mode (ν_3) around $578\text{-}585\text{ cm}^{-1}$.^{[9][15]} A series of overtones and combination bands of the main ν_1 peak can often be observed, particularly when using resonance Raman techniques.^[16]

Electron Paramagnetic Resonance (EPR) Spectroscopy

As a radical species with an unpaired electron, $S3^{\bullet-}$ is paramagnetic and therefore active in EPR (also known as ESR) spectroscopy. The EPR spectrum of **lazurite** containing the $S3^{\bullet-}$ radical is characterized by a broad signal with a g-factor value of approximately 2.030.^{[9][17]} This value, being greater than that of a free electron, is consistent with the model of the $S3^{\bullet-}$ radical having an electron and a hole on its outer shell.^[9]

Quantitative Data Summary

The following tables summarize the key quantitative spectroscopic data for the identification of the $S3^{\bullet-}$ chromophore and related sulfur species in **lazurite**.

Table 1: UV-Visible Absorption Data	
Chromophore	Absorption Maximum (λ_{max})
$S3^{\bullet-}$ (Trisulfide radical anion)	595 - 620 nm ^[11]
$S2^{\bullet-}$ (Disulfide radical anion)	~380 - 411 nm ^{[18][19]}

Table 2: Raman Spectroscopy Data

Chromophore / Species	Vibrational Mode
S3•-	Symmetric Stretch (ν_1)
S3•-	Bending (ν_2)
S3•-	Antisymmetric Stretch (ν_3)
S2•-	Stretch (ν_1)
SO ₄ ²⁻	Symmetric Stretch (ν_1)

Table 3: Electron Paramagnetic Resonance (EPR) Data

Chromophore	g-factor
S3•- (Trisulfide radical anion)	~2.030[9]

Experimental Protocols

Detailed methodologies are critical for the accurate characterization of the S3•- chromophore. The following sections describe typical protocols for the key experiments cited.

Protocol for Raman Spectroscopy

This non-destructive technique is ideal for analyzing the mineral directly without sample preparation.[13]

- Instrumentation: A confocal Raman microscope (e.g., HORIBA LabRAM HR Evolution, Renishaw inVia) is used.[16]
- Excitation Source: Common laser sources include a 532 nm laser for resonance enhancement of the S3•- signal or a 785 nm laser to minimize fluorescence and focus-dependent signal variations on rough surfaces.[5][9][16]
- Objective: A long working distance 50× objective (NA 0.50-0.55) or a 100× objective (NA 0.90) is typically employed.[5][16]

- Spectrometer Settings:
 - Grating: 1200 lines/mm or 1800 lines/mm grating.[16]
 - Spectral Range: 100 to 4000 cm^{-1} . [9]
 - Resolution: ~ 1.5 to 6 cm^{-1} . [9][16]
- Data Acquisition:
 - The laser is focused directly onto the blue areas of the **lazurite** sample.
 - Laser power is controlled (e.g., 10% filter, ~ 3 -5 mW at the sample) to prevent thermal degradation of the sulfur species. [9][16]
 - Spectra are collected with multiple accumulations (e.g., 3-50 scans) of several seconds each (e.g., 1-10 s) to improve the signal-to-noise ratio. [9][16]

Protocol for Electron Paramagnetic Resonance (EPR) Spectroscopy

EPR is essential for confirming the radical nature of the chromophore.

- Instrumentation: A continuous-wave (CW) EPR spectrometer operating at X-band frequency (~ 9.5 GHz) is standard. Pulsed EPR can also be used for relaxation studies. [17]
- Sample Preparation: A small, powdered sample of **lazurite** is placed into a high-purity quartz EPR tube.
- Measurement Conditions:
 - Spectra are typically recorded at room temperature. Low-temperature measurements (e.g., liquid helium temperatures) can be performed to study relaxation phenomena. [17]
 - The magnetic field is swept over a range appropriate for detecting signals around $g \approx 2.03$.
- Data Analysis: The g-factor is calculated from the resonant magnetic field and the microwave frequency. The signal intensity can be used to estimate the concentration of the radical

species.[17]

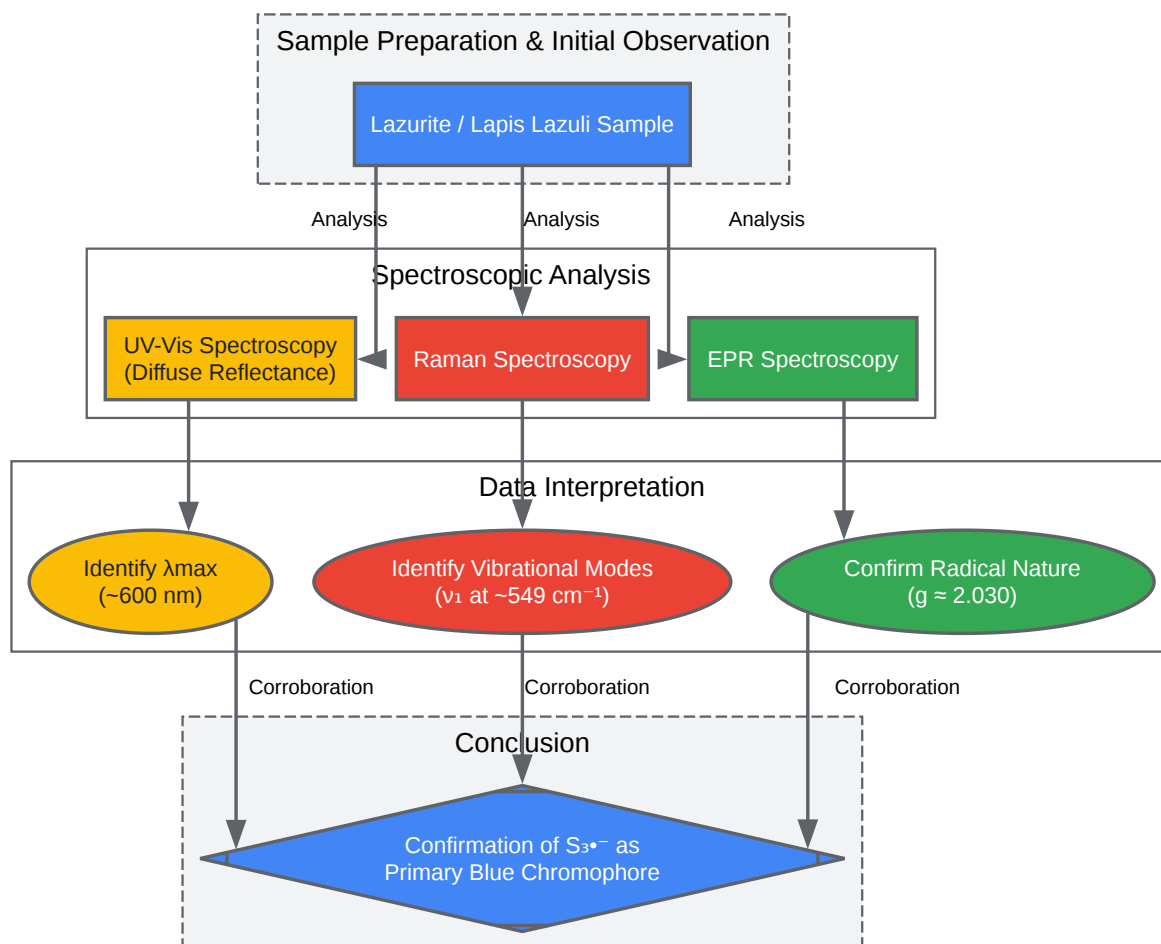
Protocol for UV-Visible Spectroscopy

This method directly measures the light absorption that causes the blue color.

- Instrumentation: A UV-Vis spectrophotometer equipped with a diffuse reflectance integrating sphere is used for solid samples.
- Sample Preparation: The **lazurite** sample is typically analyzed as a powder.
- Measurement Parameters:
 - Spectral Range: 400–700 nm to cover the visible spectrum.[20]
 - Mode: Diffuse reflectance mode with the specular component excluded (SCE).[20]
 - Standard: A white standard (e.g., BaSO₄ or calibrated Spectralon) is used as a reference for 100% reflectance.
- Data Analysis: The reflectance data (R) is often converted to absorbance or plotted as Kubelka-Munk units to correlate with the concentration of the absorbing species. The wavelength of maximum absorption (λ_{max}) is identified.

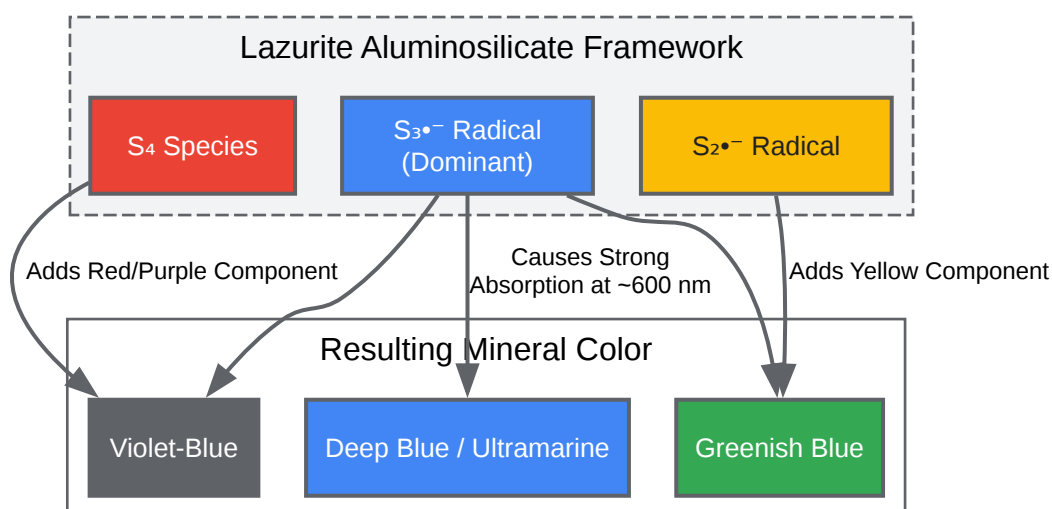
Visualized Workflows and Relationships

The following diagrams illustrate the analytical workflow for chromophore identification and the relationship between different sulfur species and the resulting mineral color.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for identifying the S₃^{•-} chromophore in **lazurite**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lazurite - Encyclopedia [le-comptoir-geologique.com]
- 2. Lapis lazuli - Wikipedia [en.wikipedia.org]
- 3. Historical Reading List: Lazurite (Lapis Lazuli) from Afghanistan and its Artistic Use as a Blue Pigment (Ultramarine) [gia.edu]
- 4. rauantiques.com [rauantiques.com]
- 5. hkb.bfh.ch [hkb.bfh.ch]
- 6. Ubiquitous trisulfur radical anion: fundamentals and applications in materials science, electrochemistry, analytical chemistry and geochemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Lazurite [chemeuropa.com]
- 8. mindat.org [mindat.org]
- 9. medphysics-irk.ru [medphysics-irk.ru]

- 10. mdpi.com [mdpi.com]
- 11. mdpi.com [mdpi.com]
- 12. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. minsocam.org [minsocam.org]
- 17. Electron spin relaxation of S3⁻ in ultramarine blue and lapis lazuli - PMC [pmc.ncbi.nlm.nih.gov]
- 18. pubs.aip.org [pubs.aip.org]
- 19. mdpi.com [mdpi.com]
- 20. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the S3- Chromophore in Lazurite]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1171647#understanding-the-s3-chromophore-in-lazurite-s-blue-color]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com